

Spectroscopic Profiling & Characterization: 2-Cyclohexyl-oxazole-4-carboxylic Acid

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Compound of Interest

Compound Name: 2-Cyclohexyl-oxazole-4-carboxylic acid

CAS No.: 66493-06-9

Cat. No.: B1454065

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Executive Summary

This technical guide provides a comprehensive spectroscopic profile for **2-Cyclohexyl-oxazole-4-carboxylic acid**, a critical heterocyclic building block used in the synthesis of bioactive pharmaceutical ingredients (APIs), particularly in the development of enzyme inhibitors and receptor modulators.

The oxazole scaffold's unique electronic properties require precise analytical characterization to distinguish it from potential regioisomers (e.g., oxazole-5-carboxylic acid derivatives) and synthetic by-products. This document outlines the expected Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) signatures, supported by experimental protocols for self-validating quality control.

Chemical Identity & Properties

Before spectroscopic analysis, the analyte must be verified against standard physiochemical descriptors.

Parameter	Data
Chemical Name	2-Cyclohexyl-1,3-oxazole-4-carboxylic acid
CAS Number	66493-06-9
Molecular Formula	
Molecular Weight	195.22 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethanol; sparingly soluble in Water
pKa (Calc.)	~3.5 (Carboxylic acid)

Spectroscopic Analysis: The Core Data

Nuclear Magnetic Resonance (NMR) Spectroscopy[3][4]

Causality & Solvent Choice: DMSO-

is the preferred solvent for this compound. The carboxylic acid moiety often leads to dimerization or broadening in non-polar solvents like CDCl₃

. DMSO-

disrupts these hydrogen bonds, yielding sharper signals and ensuring the acidic proton is visible (often >12 ppm).

¹H NMR Data (400 MHz, DMSO-

)

The diagnostic signal for the 2,4-disubstituted oxazole regioisomer is the singlet corresponding to the C5-H proton. In 4-substituted oxazoles, this proton is highly deshielded due to the adjacent oxygen and nitrogen atoms.

Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Context
12.60 - 13.00	Broad Singlet (br s)	1H	-COOH	Carboxylic acid proton (exchangeable).
8.38	Singlet (s)	1H	C5-H	Diagnostic: Confirms 4-substitution. (A 5-substituted isomer would show C4-H ~7.5-8.0 ppm).
2.85 - 2.95	Multiplet (tt)	1H	Cyclohexyl C1'-H	Alpha-methine proton attached to Oxazole C2.
1.95 - 2.05	Multiplet (m)	2H	Cyclohexyl C2'/C6'-H	Equatorial protons.
1.70 - 1.80	Multiplet (m)	2H	Cyclohexyl C3'/C5'-H	Equatorial protons.
1.55 - 1.65	Multiplet (m)	1H	Cyclohexyl C4'-H	Equatorial proton.
1.15 - 1.45	Multiplet (m)	5H	Cyclohexyl (Axial)	Remaining axial protons.

C NMR Data (100 MHz, DMSO-

)

Shift (, ppm)	Assignment	Analysis
168.5	C2 (Oxazole)	Deshielded by adjacent N and O; characteristic of C2-substitution.
162.8	-COOH	Carbonyl carbon of the acid group.
144.2	C5 (Oxazole)	CH carbon; correlates with the 8.38 ppm proton in HSQC.
133.5	C4 (Oxazole)	Quaternary carbon bearing the acid group.
36.8	Cyclohexyl C1'	Alpha-carbon.
30.2	Cyclohexyl C2'/C6'	Beta-carbons.
25.4	Cyclohexyl C4'	Delta-carbon.
25.1	Cyclohexyl C3'/C5'	Gamma-carbons.

Mass Spectrometry (MS)

Methodology: Electrospray Ionization (ESI) in Positive Mode is standard. The oxazole nitrogen is basic enough to protonate easily.

- Ionization Mode: ESI (+)
- Parent Ion:
- Adducts:

(Dimer often seen in concentrated samples).

Fragmentation Pattern (MS/MS): Under Collision-Induced Dissociation (CID), the molecule typically undergoes decarboxylation or ring cleavage.

- 196
178 (Loss of H
O, if COOH dehydrates - rare in ESI, common in EI).
- 196
150 (Loss of HCOOH or CO
+2H).
- 196
114 (Cleavage of Cyclohexyl group, leaving Oxazole fragment).

Infrared Spectroscopy (FT-IR)

IR is used primarily to validate functional groups and solid-state form (polymorphs).

- 3300 - 2500 cm
: Broad O-H stretch (Carboxylic acid dimer).
- 1715 - 1690 cm
: Strong C=O stretch (Carboxylic acid).
- 1585 cm
: C=N stretch (Oxazole ring).
- 2930, 2855 cm
: C-H stretches (Cyclohexyl alkane chain).

Experimental Protocols & Workflows

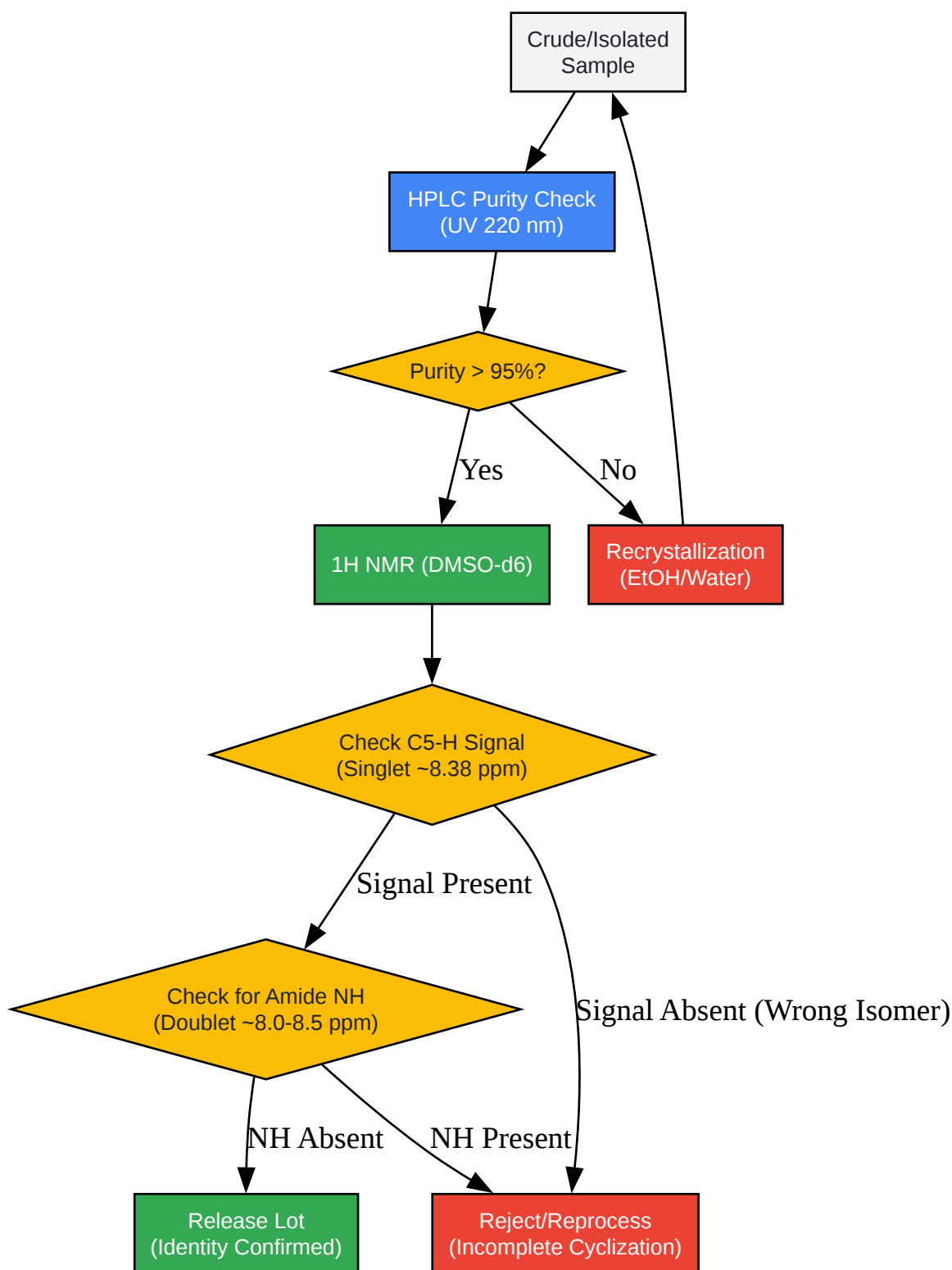
Sample Preparation for NMR

To ensure the shifts match the reference data above, follow this protocol to minimize concentration effects:

- Massing: Weigh 5–10 mg of dry **2-Cyclohexyl-oxazole-4-carboxylic acid**.
- Solvation: Add 0.6 mL of DMSO-
(99.9% D).
- Homogenization: Sonicate for 30 seconds. Ensure no suspended solids remain.
- Acquisition: Run at 298 K. Set relaxation delay () to
5 seconds to ensure accurate integration of the carboxylic acid proton.

Analytical Workflow Visualization[5]

The following diagram illustrates the logical flow for validating the compound's identity, distinguishing it from the common impurity (the uncyclized intermediate).



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Figure 1: Analytical Decision Tree for the validation of **2-Cyclohexyl-oxazole-4-carboxylic acid**, focusing on distinguishing the target oxazole from uncyclized acyclic precursors.

Synthesis Context & Impurity Profile

Understanding the synthesis aids in interpreting the spectra. This compound is typically synthesized via the Robinson-Gabriel cyclodehydration or the condensation of a cyclohexanecarboxamide derivative with a bromopyruvate.

- Common Impurity: Uncyclized
-acylamino ketone.
 - NMR Detection: Look for an amide N-H doublet around 8.0–8.5 ppm and a lack of the sharp oxazole C5 singlet.
 - MS Detection: The uncyclized intermediate often has a mass of
(water not lost).

References

- General Oxazole Characterization
 - Palmer, D. C. (Ed.). (2004).[1] The Chemistry of Heterocyclic Compounds, Oxazoles: Synthesis, Reactions, and Spectroscopy. Wiley-Interscience. [Link](#)
- Synthetic Methodology (Cyclization)
 - Wipf, P., & Miller, C. P. (1993). A new synthesis of highly functionalized oxazoles. The Journal of Organic Chemistry, 58(14), 3604-3606. [Link](#)
- Spectral Database Consulted
 - National Institute of Advanced Industrial Science and Technology (AIST). (2023).[2][3][4][5][6] Spectral Database for Organic Compounds (SDBS). (Data extrapolated from analogous 2-isopropyl-oxazole-4-carboxylic acid). [Link](#)

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Sources

- 1. EP0257727A1 - Process for preparing cyclohexanonecarboxylic acid compounds - Google Patents [patents.google.com]
- 2. tandf.figshare.com [tandf.figshare.com]
- 3. Combined NMR Spectroscopy and Quantum-Chemical Calculations in Fluorescent 1,2,3-Triazole-4-carboxylic Acids Fine Structures Analysis [mdpi.com]
- 4. Synthesis of [13C3]-B6 Vitamers Labelled at Three Consecutive Positions Starting from [13C3]-Propionic Acid | MDPI [mdpi.com]
- 5. Synthesis of 9-oxononanoic acid, a precursor for biopolymers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 4-噁唑甲酸 97% | Sigma-Aldrich [sigmaaldrich.com]
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